

Synthesis and Characterization of N-nitroso-imatinib Reference Standard: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-imatinib*

Cat. No.: *B15815723*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of the **N-nitroso-imatinib** reference standard. **N-nitroso-imatinib** is a potential genotoxic impurity that can form during the manufacturing process of imatinib, a tyrosine kinase inhibitor used in the treatment of various cancers. The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory agencies and manufacturers, necessitating the availability of well-characterized reference standards for their detection and quantification.

Introduction to N-nitroso-imatinib

N-nitroso-imatinib, with the chemical name N-(4-methyl-3-(nitroso(4-(pyridin-3-yl)pyrimidin-2-yl)amino)phenyl)-4-((4-methylpiperazin-1-yl)methyl)benzamide, is an N-nitroso derivative of the secondary amine present in the imatinib molecule.[1] Its formation is chemically plausible through the reaction of imatinib with nitrosating agents, such as nitrite salts, under acidic conditions.[2][3] Due to the classification of many N-nitroso compounds as probable human carcinogens, controlling the levels of **N-nitroso-imatinib** in the final drug product is a critical aspect of quality control.[4]

The U.S. Food and Drug Administration (FDA) has set an acceptable intake (AI) limit for **N-nitroso-imatinib** at 1500 ng/day, highlighting the need for sensitive analytical methods to monitor its presence.[1] The availability of a well-characterized reference standard is essential for the development and validation of such analytical methods.[5][6]

Synthesis of N-nitroso-imatinib

The synthesis of **N-nitroso-imatinib** involves the reaction of imatinib with a nitrosating agent, typically sodium nitrite, in an acidic medium. The secondary amine group in the imatinib structure is susceptible to nitrosation under these conditions.

Experimental Protocol: Synthesis of N-nitroso-imatinib

Disclaimer: This is a representative protocol based on general chemical principles for the nitrosation of secondary amines. Actual laboratory procedures may require optimization.

Materials:

- Imatinib base
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Dichloromethane (CH_2Cl_2)
- Sodium bicarbonate (NaHCO_3) solution (saturated)
- Anhydrous sodium sulfate (Na_2SO_4)
- Deionized water

Procedure:

- Dissolve a known quantity of imatinib base in a suitable organic solvent, such as dichloromethane.
- Cool the solution to 0-5 °C in an ice bath.

- Slowly add an aqueous solution of hydrochloric acid to the imatinib solution with constant stirring to create an acidic environment.
- Prepare an aqueous solution of sodium nitrite.
- Add the sodium nitrite solution dropwise to the acidic imatinib solution while maintaining the temperature between 0-5 °C.
- Allow the reaction mixture to stir at 0-5 °C for a specified period (e.g., 1-2 hours), monitoring the reaction progress by a suitable technique like Thin Layer Chromatography (TLC).
- After the reaction is complete, carefully quench the reaction by adding a saturated solution of sodium bicarbonate until the pH is neutral or slightly basic.
- Separate the organic layer.
- Wash the organic layer with deionized water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the solution and evaporate the solvent under reduced pressure to obtain the crude **N-nitroso-imatinib** product.
- Purify the crude product using a suitable technique, such as column chromatography on silica gel, to yield the pure **N-nitroso-imatinib** reference standard.

Synthesis Workflow



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Synthesis of **N-nitroso-imatinib** Workflow

Characterization of N-nitroso-imatinib

A comprehensive characterization of the synthesized **N-nitroso-imatinib** is crucial to confirm its identity, purity, and potency as a reference standard. The typical characterization data package includes High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.^[4]

Quantitative Data Summary

Parameter	Specification/Result	Reference
Chemical Formula	C ₂₉ H ₃₀ N ₈ O ₂	[7]
Molecular Weight	522.6 g/mol	[7]
Appearance	Light Yellow Solid	
HPLC Purity	96.09%	
Weight Loss by TGA	3.91%	
Potency (calculated)	92.33%	

Experimental Protocols: Characterization

3.2.1. High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of the **N-nitroso-imatinib** standard.
- Instrumentation: A standard HPLC system with a UV detector.
- Column: A C18 reverse-phase column is commonly used for the analysis of imatinib and its impurities.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile) is typically employed.
- Flow Rate: A flow rate of approximately 1.0 mL/min is a common starting point.
- Detection Wavelength: Based on the chromophores present, a wavelength in the UV range (e.g., 254 nm or 265 nm) would be appropriate for detection.

- **Sample Preparation:** A stock solution of the **N-nitroso-imatinib** standard is prepared in a suitable diluent (e.g., a mixture of the mobile phase components).

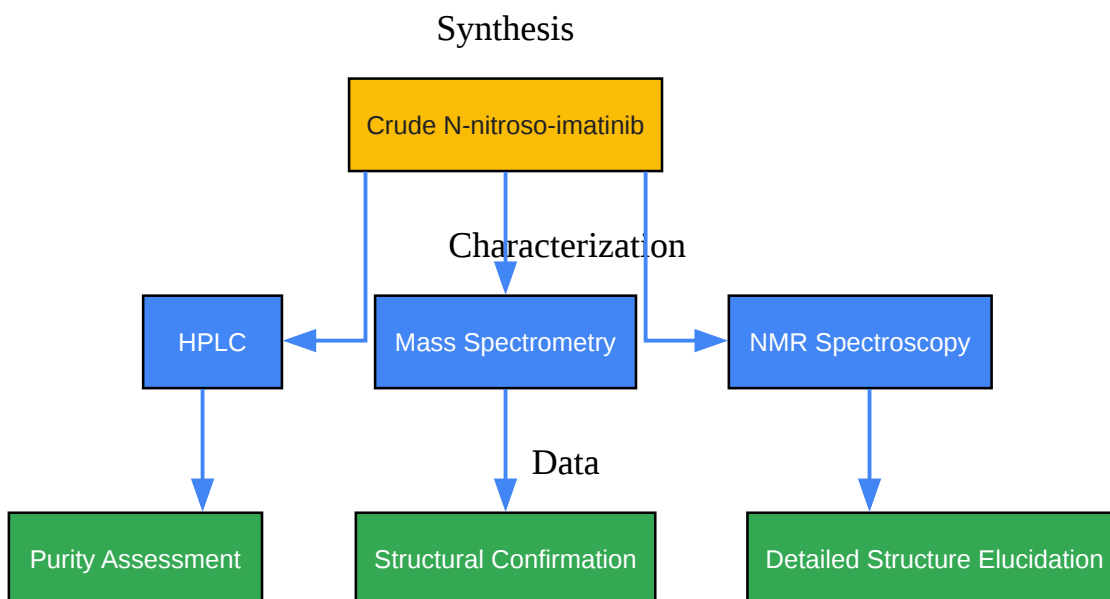
3.2.2. Mass Spectrometry (MS)

- **Objective:** To confirm the molecular weight and elucidate the structure of **N-nitroso-imatinib**.
- **Instrumentation:** A mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- **Ionization Technique:** Electrospray ionization (ESI) in positive ion mode is suitable for a molecule like imatinib.
- **Expected Molecular Ion:** The protonated molecule $[M+H]^+$ is expected at m/z 523.6.
- **Fragmentation Analysis:** Tandem mass spectrometry (MS/MS) can be used to study the fragmentation pattern. A characteristic loss of the nitroso group ($NO\bullet$, 30 Da) is a common fragmentation pathway for N-nitroso compounds.

3.2.3. Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Objective:** To provide detailed structural confirmation of **N-nitroso-imatinib**.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Solvent:** A deuterated solvent in which the compound is soluble, such as deuterated chloroform ($CDCl_3$) or dimethyl sulfoxide ($DMSO-d_6$).
- **Analysis:** 1H NMR and ^{13}C NMR spectra are acquired. The chemical shifts, coupling constants, and integration of the proton signals, along with the chemical shifts of the carbon signals, are analyzed to confirm the presence of all structural motifs and the introduction of the nitroso group.

Characterization Workflow



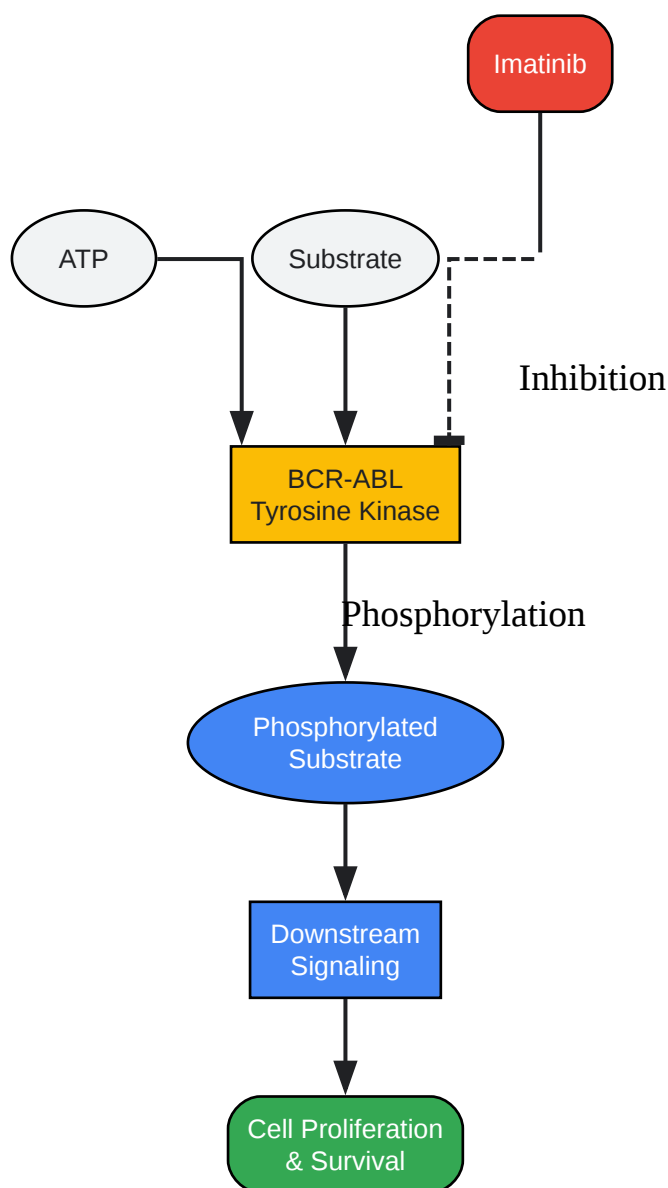
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Characterization Workflow for **N-nitroso-imatinib**

Signaling Pathways and Mechanism of Action

Imatinib Signaling Pathway

Imatinib is a potent and selective inhibitor of the BCR-ABL tyrosine kinase, which is the hallmark of chronic myeloid leukemia (CML). By binding to the ATP-binding site of the BCR-ABL protein, imatinib prevents its autophosphorylation and the subsequent phosphorylation of its downstream substrates. This blockade of signal transduction inhibits cell proliferation and induces apoptosis in BCR-ABL-positive cells.



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Imatinib's Inhibition of BCR-ABL Signaling

N-nitroso-imatinib Mechanism of Carcinogenicity

The primary toxicological concern for **N-nitroso-imatinib** is its potential carcinogenicity, a characteristic common to many N-nitroso compounds. The mechanism of carcinogenicity does not involve the specific inhibition of signaling pathways in the same manner as imatinib. Instead, it is related to the metabolic activation of the N-nitroso group.



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General Mechanism of N-nitroso Compound Carcinogenicity

In the body, N-nitroso compounds can be metabolically activated by enzymes, such as cytochrome P450s, to form highly reactive electrophilic species (alkylating agents).[5] These reactive intermediates can then covalently bind to nucleophilic sites in cellular macromolecules, most importantly DNA. The formation of DNA adducts can lead to mispairing during DNA replication, resulting in mutations. If these mutations occur in critical genes that regulate cell growth and division (e.g., proto-oncogenes or tumor suppressor genes), they can lead to the initiation of cancer.[4]

Conclusion

The synthesis and thorough characterization of the **N-nitroso-imatinib** reference standard are indispensable for the pharmaceutical industry to ensure the safety and quality of imatinib-containing drug products. This guide has provided a comprehensive overview of a representative synthesis protocol, detailed characterization methodologies, and the relevant biological mechanisms. The use of a well-characterized **N-nitroso-imatinib** standard will enable the development and validation of sensitive analytical methods for its detection and quantification, thereby aiding in the control of this potential genotoxic impurity to levels that are safe for patients.

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